

safety precautions and MSDS for 6-(trifluoromethyl)quinoline-2-carboxylic acid

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Compound of Interest

Compound Name: 6-(trifluoromethyl)quinoline-2-carboxylic Acid

Cat. No.: B1588873

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Technical Support Center: 6-(Trifluoromethyl)quinoline-2-carboxylic Acid

Welcome to the technical support guide for **6-(trifluoromethyl)quinoline-2-carboxylic acid** (CAS No. 849818-58-2). This document is designed for researchers, scientists, and drug development professionals to provide essential safety information, handling protocols, and troubleshooting advice for common experimental challenges. As a key building block in medicinal chemistry, particularly for developing kinase inhibitors and antimicrobial agents, its safe and effective use is paramount. This guide synthesizes Material Safety Data Sheet (MSDS) information with practical, field-proven insights to ensure both safety and experimental success.

Section 1: Material Safety Data Sheet (MSDS) at a Glance

A comprehensive understanding of a compound's properties is the foundation of laboratory safety. Below is a summary of the key physical, chemical, and hazard information for **6-(trifluoromethyl)quinoline-2-carboxylic acid**.

| Property | Value | Source(s) |
|--------------------|---|-----------|
| Chemical Formula | C ₁₁ H ₆ F ₃ NO ₂ | |
| Molecular Weight | ~241.17 g/mol | [1] |
| CAS Number | 849818-58-2 | |
| Appearance | Typically a white to off-white crystalline powder. | [2] |
| Storage Conditions | Store at 2-8°C, under nitrogen, protected from light and moisture.[3] | |
| Boiling Point | 347.7 ± 37.0 °C (Predicted) | [3] |
| Density | 1.481 ± 0.06 g/cm ³ (Predicted) | [3] |
| pKa | 4.14 ± 0.43 (Predicted) | [3] |
| Purity | Typically available at 95-99% purity. | [3] |

Section 2: Frequently Asked Questions (FAQs) - Safe Handling & Storage

This section addresses common questions regarding the day-to-day handling, storage, and disposal of **6-(trifluoromethyl)quinoline-2-carboxylic acid**.

Q1: What are the primary hazards associated with this compound?

A: Based on data for structurally similar quinoline derivatives, **6-(trifluoromethyl)quinoline-2-carboxylic acid** should be handled as a hazardous substance. Primary hazards include:

- Skin Irritation: Causes skin irritation.[4][5][6]
- Serious Eye Irritation: Causes serious eye irritation.[4][5][6]
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust.[4][5][6]

- Harmful if Swallowed: Oral toxicity is a concern with related compounds.[5][6]

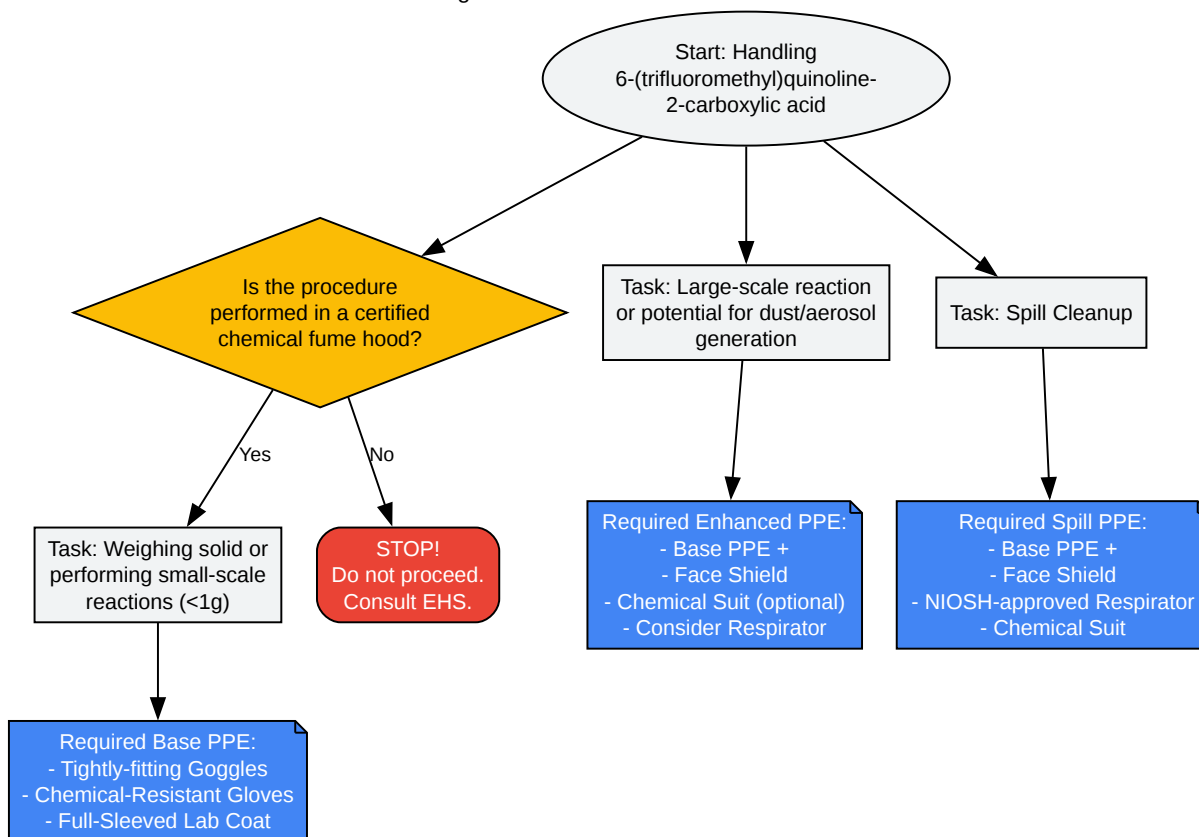
It is crucial to consult the specific Safety Data Sheet (SDS) provided by your supplier for the most accurate and detailed hazard information.

Q2: What Personal Protective Equipment (PPE) is mandatory when working with this compound?

A: A multi-layered PPE approach is essential to minimize exposure. The selection of PPE is contingent on the scale and nature of the experiment. Always handle this compound inside a certified chemical fume hood.

- Eye Protection: Tightly fitting safety goggles or a face shield are required to protect against splashes and fine dust.[5][7] Standard safety glasses with side shields are insufficient.
- Hand Protection: Use chemical-resistant gloves, such as butyl rubber or Viton.[7] Always inspect gloves for tears or punctures before use and practice proper glove removal techniques to avoid contaminating your skin.[5]
- Body Protection: A full-sleeved lab coat is the minimum requirement. For larger quantities or tasks with a high risk of dust generation, a complete chemical-resistant suit is recommended. [5][7] Ensure no skin is exposed.
- Respiratory Protection: If working outside of a fume hood (not recommended) or during a large spill cleanup, a NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates (type ABEK or P95/P1) is necessary.[5][7]

Diagram 1: PPE Selection Workflow



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Caption: A workflow for selecting appropriate PPE.

Q3: What are the correct storage and disposal procedures?

A:

- Storage: The compound is sensitive to light and moisture. Store containers in a cool (2-8°C), dry, and well-ventilated place, preferably under an inert nitrogen atmosphere.[3][4] Keep the container tightly closed.[4]

- Disposal: Dispose of the compound and any contaminated materials as hazardous chemical waste.[4] Follow all local, state, and federal regulations. Do not dispose of it down the drain.
[5]

Section 3: Troubleshooting Guide - Common Experimental Issues

Even with careful planning, experimental challenges can arise. This section provides solutions to potential issues encountered when using **6-(trifluoromethyl)quinoline-2-carboxylic acid**.

Q1: I'm having trouble dissolving the compound. What solvents should I use?

A: As a carboxylic acid with a rigid heterocyclic core, its solubility can be limited in non-polar solvents.

- Initial Approach: Start with common polar aprotic solvents used in synthesis, such as Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF). For purification or analysis, methanol or ethanol may be effective.
- For Reaction: The choice of solvent is highly dependent on the subsequent reaction chemistry. For reactions like amide couplings, aprotic polar solvents (DMF, NMP, DMSO) are standard. For other transformations, solvents like THF or Dioxane might be suitable, although solubility may be lower.
- Aqueous Solubility: The compound is a carboxylic acid and will exhibit poor solubility in neutral or acidic water.[8] However, its solubility will dramatically increase in basic aqueous solutions (e.g., dilute NaOH, NaHCO₃, or K₂CO₃) due to the formation of the corresponding carboxylate salt. This property is often exploited for workup and extraction procedures to separate it from neutral or basic organic compounds.
- Causality: The trifluoromethyl group is strongly electron-withdrawing, which increases the acidity of the carboxylic acid proton (predicted pK_a ~4.14) compared to a simple benzoic acid, facilitating its deprotonation and dissolution in base.[3]

Q2: My reaction is not proceeding to completion. What should I consider?

A: Assuming correct stoichiometry and reagent purity, several factors related to this specific compound can affect reaction outcomes.

- **Reagent Activation (for Amide Coupling):** Carboxylic acids require activation to react with amines. If standard coupling reagents (e.g., HATU, HOBt/EDC) are failing, consider the following:
 - **Acid Chloride Formation:** A more robust activation method is to convert the carboxylic acid to an acid chloride using reagents like oxalyl chloride or thionyl chloride in an inert solvent (e.g., DCM with a catalytic amount of DMF). The resulting acid chloride is highly reactive and should be used immediately.
 - **Moisture Contamination:** This compound should be stored in a desiccator to prevent moisture absorption. Trace water can quench activating agents or hydrolyze intermediates. Ensure all reagents and solvents are anhydrous.
- **Steric Hindrance:** The quinoline ring system can present some steric bulk around the carboxylic acid. Ensure your reaction conditions (temperature, time) are sufficient to overcome this. It may require longer reaction times or elevated temperatures compared to simpler aromatic carboxylic acids.
- **Purity of Starting Material:** Verify the purity of your **6-(trifluoromethyl)quinoline-2-carboxylic acid** via NMR or LC-MS. Impurities from its synthesis could inhibit your reaction. Purity is often reported as 95% or higher by suppliers.^[3]

Section 4: Emergency Procedures

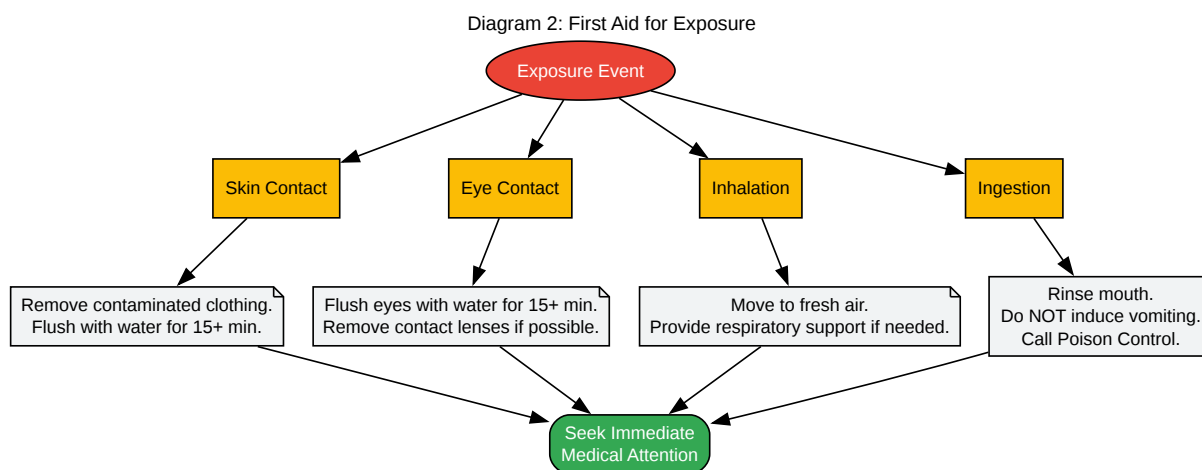
Accidents can happen despite the best precautions. Acting quickly and correctly is critical.

Q1: What is the first aid procedure for accidental exposure?

A: Immediate action is required. Always have an emergency plan and ensure safety showers and eyewash stations are accessible.

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing.^{[4][9][10]} If irritation persists after washing, seek immediate medical attention.^{[4][11]}

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4][9][10] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[4][9]
- Inhalation: Move the person to fresh air.[4][5][11] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[4][11] Seek immediate medical attention.[4][5]
- Ingestion: Do NOT induce vomiting.[10] Rinse the mouth with water and drink plenty of water afterwards.[4] Call a poison control center or doctor immediately for advice.[9][12]



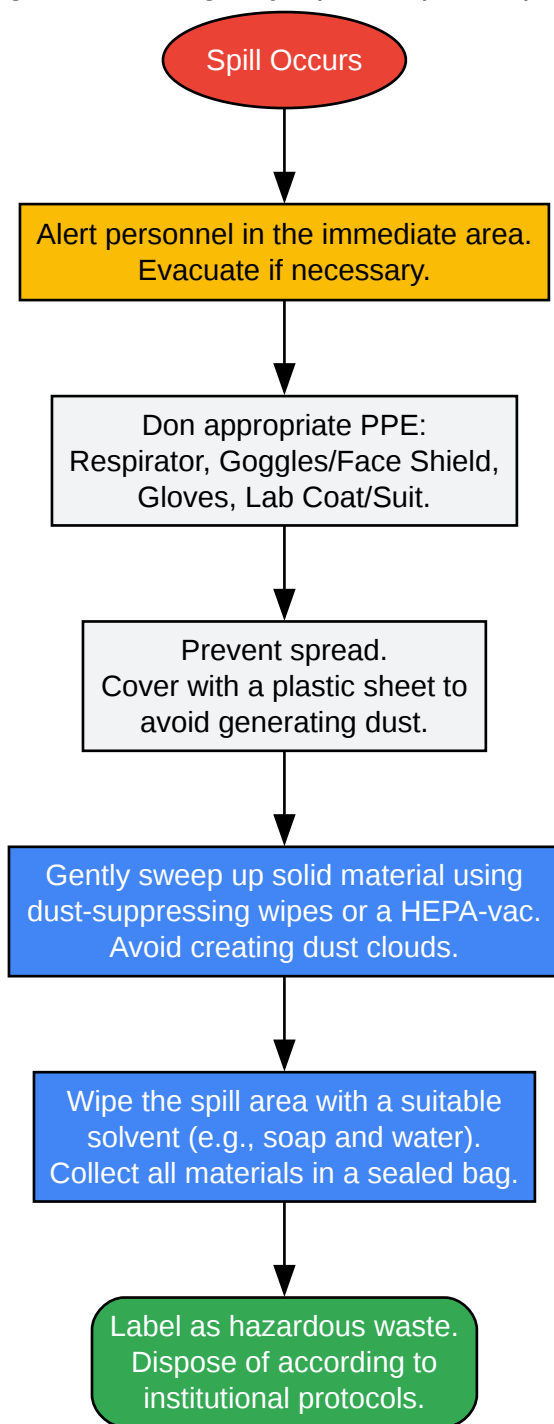
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Caption: Logical flow for first aid response to exposure.

Q2: How should I handle a spill of the solid powder?

A: For small spills, trained laboratory personnel can manage the cleanup. For large spills, evacuate the area and contact your institution's Environmental Health & Safety (EHS) department.[9]

Diagram 3: Emergency Spill Response (Solid)



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Caption: Step-by-step workflow for solid spill cleanup.

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